

Safeguarding Research: Proper Disposal Procedures for Divarasib

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Compound of Interest

Compound Name: *Divarasib*

Cat. No.: *B10829276*

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Researchers and drug development professionals handling **Divarasib** (also known as GDC-6036) must adhere to strict safety and disposal protocols to ensure a secure laboratory environment and prevent environmental contamination. This guide provides essential, step-by-step instructions for the proper disposal of this potent and selective KRAS G12C inhibitor.

Handling and Storage Precautions

Before disposal, it is crucial to handle and store **Divarasib** correctly to minimize risks. Personnel should always use personal protective equipment (PPE), including gloves, lab coats, and eye protection, and work in a well-ventilated area to avoid inhalation of dust or aerosols.^[1]

Storage Conditions for **Divarasib**:

Form	Storage Temperature	Duration
Powder	-20°C	3 years ^{[1][2]}
In solvent (DMSO)	-80°C	1 year ^{[2][3]}
In solvent (DMSO)	-20°C	1 month ^{[2][4]}

Note: For short-term use of solutions (within one week), aliquots can be stored at 4°C. It is recommended to prepare solutions fresh for immediate use if a suspension is formed.^[3] Avoid repeated freeze-thaw cycles.^{[2][3]}

Step-by-Step Disposal Protocol for Divarasib

The primary principle for the disposal of **Divarasib** is to prevent its release into the environment.^[1] All disposal procedures must comply with federal, state, and local regulations.^[1]

Step 1: Decontamination of Spills

In the event of a spill, immediate action is necessary to contain and decontaminate the area.

- **Evacuate and Ventilate:** Ensure the area is well-ventilated and evacuate personnel if necessary.^[1]
- **Wear Appropriate PPE:** Use full personal protective equipment, including respiratory protection if dealing with dust or aerosols.^[1]
- **Contain the Spill:** Prevent further leakage or spillage. Keep the product away from drains and water courses.^[1]
- **Absorb and Collect:**
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.^[1]
 - For powder, carefully sweep or vacuum the material, avoiding dust formation.
- **Decontaminate Surfaces:** Scrub the affected surfaces and equipment with alcohol.^[1]
- **Dispose of Contaminated Materials:** All contaminated materials, including absorbents and cleaning supplies, must be disposed of as hazardous waste according to the procedures outlined below.^[1]

Step 2: Disposal of Unused **Divarasib** and Contaminated Materials

Unused **Divarasib**, whether in solid or solution form, and all materials that have come into contact with it are considered chemical waste.

- **Segregate Waste:** Collect all **Divarasib** waste, including empty containers, contaminated PPE, and spill cleanup materials, in a designated, clearly labeled, and sealed hazardous waste container.
- **Consult Institutional Guidelines:** Follow your institution's specific guidelines for chemical waste disposal. This may involve contacting the Environmental Health and Safety (EHS) department for pickup and disposal.
- **Regulatory Compliance:** Ensure that the disposal method is in accordance with all prevailing country, federal, state, and local regulations.^[1]

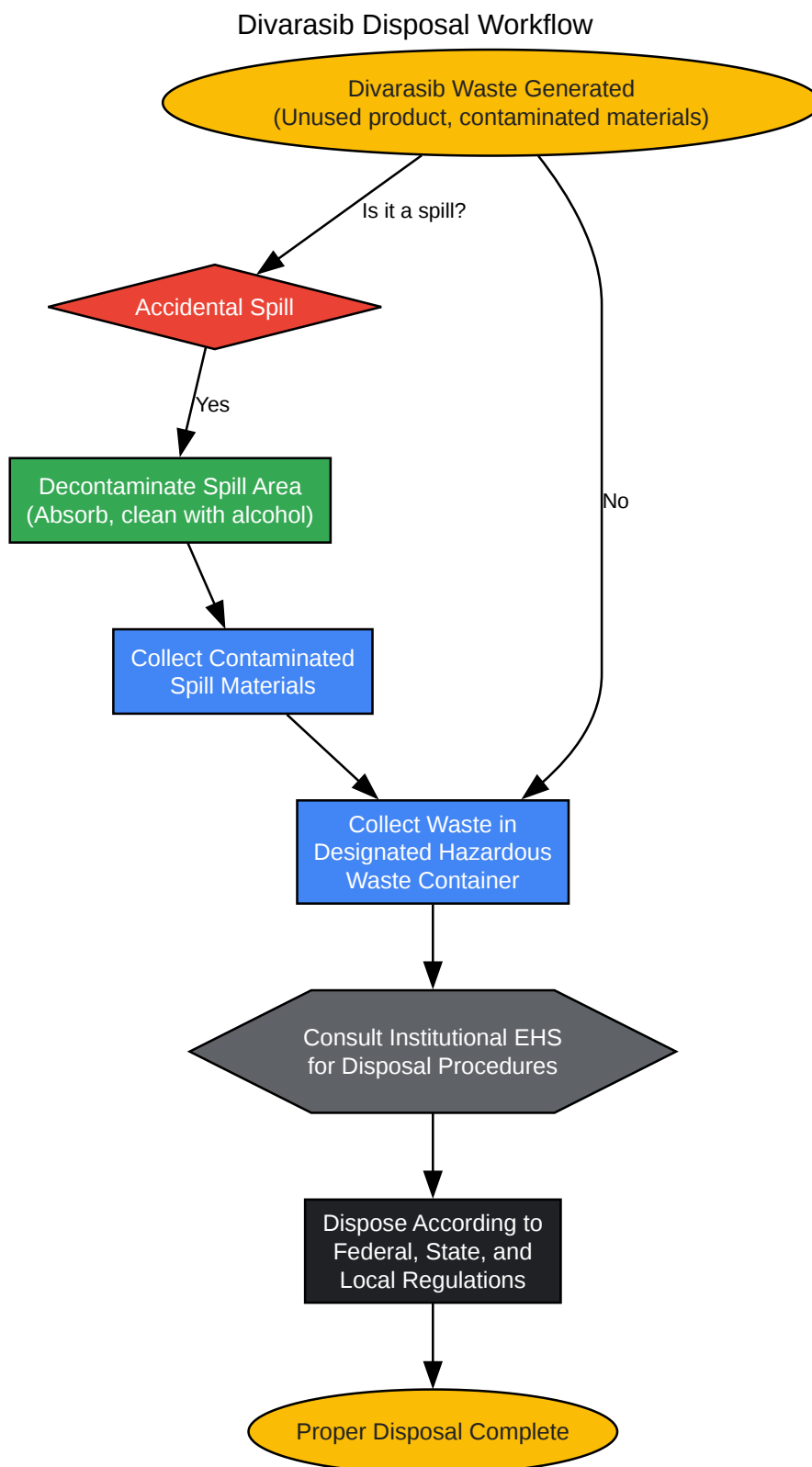
General Guidance for Chemical Waste Disposal (if institutional guidelines are unavailable):

While specific procedures are dictated by regulations, a general approach for non-flushable pharmaceuticals can be followed if no take-back programs are available.^{[5][6]}

- **Do Not Dispose Down the Drain:** Avoid releasing **Divarasib** into the sewer system.^[1]
- **Render Unpalatable:** Mix the **Divarasib** (do not crush tablets or capsules if applicable) with an unappealing substance like dirt, cat litter, or used coffee grounds.^{[5][6]}
- **Seal and Secure:** Place the mixture in a sealed container, such as a plastic bag or an empty container with a lid, to prevent leakage.^{[5][6]}
- **Dispose in Trash:** Throw the sealed container in the household or laboratory trash.^{[5][6]}
- **Protect Personal Information:** Before disposing of original containers, scratch out all personal or identifying information from the label.^{[5][6]}

Divarasib Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Divarasib**.



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Caption: Logical workflow for the safe disposal of **Divarasib**.

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